

Application of Methyl 2,4-Dihydroxybenzoate and its Analogs in Fragrance Formulations

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Compound of Interest

Compound Name: Methyl 2,4-Dihydroxybenzoate

Cat. No.: B044491

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Abstract: This document provides detailed application notes and protocols for the use of **methyl 2,4-dihydroxybenzoate** and its structurally related analog, methyl 2,4-dihydroxy-3,6-dimethylbenzoate, in fragrance formulations. While **methyl 2,4-dihydroxybenzoate** is primarily utilized as a skin-conditioning agent in cosmetic products, its analog, methyl 2,4-dihydroxy-3,6-dimethylbenzoate (commercially known as Evernyl, Veramoss, or synthetic oakmoss), is a cornerstone ingredient in modern perfumery, valued for its distinctive olfactory profile and exceptional fixative properties. These notes are intended for researchers, scientists, and professionals in the fragrance and cosmetic industries.

Introduction: Clarification of Chemical Identity and Use

A critical distinction must be made between two similarly named compounds:

- **Methyl 2,4-dihydroxybenzoate** (CAS 2150-47-2): This compound's primary function in cosmetics is as a skin-conditioning agent.^[1] Several sources indicate it is not intended for use as a fragrance ingredient.^[2] Its olfactory profile is not well-documented in perfumery literature.
- Methyl 2,4-dihydroxy-3,6-dimethylbenzoate (CAS 4707-47-5): Also known as Atraric Acid, this is a widely used fragrance ingredient.^{[3][4][5]} It is a synthetic compound that mimics the scent of oakmoss and is prized for its excellent fixative capabilities.^{[3][6]}

Given the user's interest in fragrance applications, this document will focus on methyl 2,4-dihydroxy-3,6-dimethylbenzoate (hereafter referred to as "synthetic oakmoss").

Olfactory Profile and Applications of Synthetic Oakmoss

Synthetic oakmoss is a white to off-white crystalline powder with a characteristic woody, earthy, and mossy odor profile, often with powdery and sweet undertones.[\[3\]](#)[\[6\]](#) Its versatility allows for its use in a wide array of fragrance applications.

Table 1: Applications of Methyl 2,4-dihydroxy-3,6-dimethylbenzoate in Fragrance Formulations

Application Area	Recommended Use Level (% of total concentrate)	Purpose
Fine Fragrances (e.g., Perfumes, Colognes)	Up to 7%	Provides a classic, earthy base note; acts as an excellent fixative. [6]
Toiletries (e.g., Soaps, Shower Gels)	1-5%	Imparts a clean, mossy scent and enhances fragrance longevity.
Fabric Care (e.g., Detergents, Fabric Softeners)	0.5-3%	Valued for its high substantivity on fabric and stability in various pH conditions. [6]
Air Care (e.g., Candles, Aerosols, Potpourri)	2-7%	Creates a persistent and diffusive woody-mossy ambiance. [6]

Physicochemical and Performance Data

The performance of synthetic oakmoss as a fragrance ingredient is supported by its physicochemical properties.

Table 2: Physicochemical and Performance Characteristics of Methyl 2,4-dihydroxy-3,6-dimethylbenzoate

Property	Value/Description	Significance in Fragrance
CAS Number	4707-47-5	Unique chemical identifier.
Molecular Formula	C10H12O4	---
Appearance	White to off-white crystalline powder	Allows for easy incorporation into fragrance oils. [6]
Odor	Woody, earthy, mossy, powdery, sweet	Core olfactory contribution. [3] [6]
Substantivity	> 10 days at 10% in Dipropylene Glycol (DPG)	Excellent longevity on various substrates. [6]
Stability	Stable at pH 1-9	Suitable for a wide range of product bases, including moderately alkaline ones. [6]
Fixative Effect	Excellent	Slows the evaporation of more volatile fragrance notes, extending the overall scent life. [6] [7]

Experimental Protocols

Protocol for Sensory Evaluation of a Fragrance Accord Containing Synthetic Oakmoss

This protocol outlines a standard procedure for evaluating the olfactory impact of synthetic oakmoss within a fragrance formulation.

Objective: To assess the olfactory characteristics and performance of a fragrance accord with and without synthetic oakmoss.

Materials:

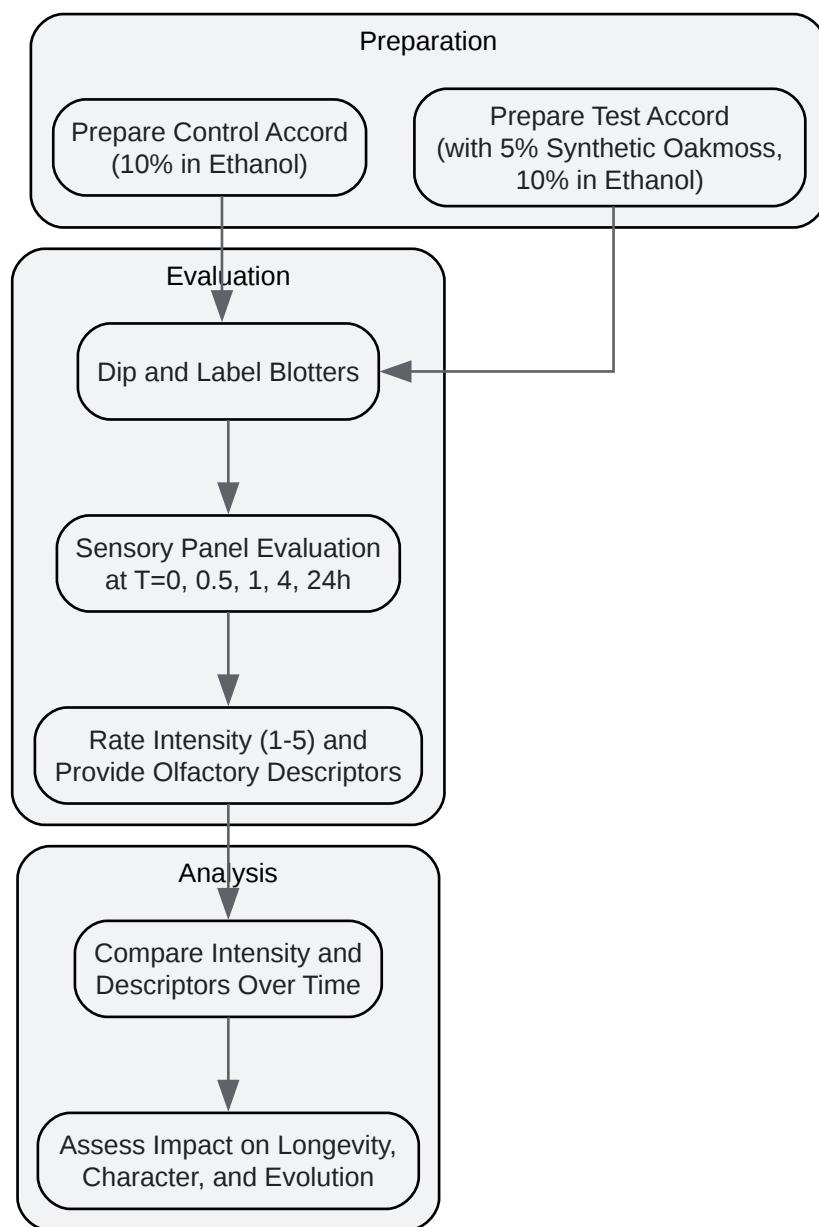
- Fragrance accord base (e.g., a simple chypre or fougère structure)
- Methyl 2,4-dihydroxy-3,6-dimethylbenzoate (synthetic oakmoss)

- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Digital scale
- Perfume blotters (smelling strips)
- Controlled environment for sensory evaluation (odor-free, well-ventilated)[8]

Procedure:

- Sample Preparation:
 - Prepare a 10% dilution of the fragrance accord base in ethanol.
 - Prepare a second sample of the fragrance accord base with the addition of 5% synthetic oakmoss (relative to the accord concentrate), also diluted to 10% in ethanol.
- Blotter Preparation:
 - Dip one perfume blotter into the control sample (accord without synthetic oakmoss) and a second blotter into the test sample (accord with synthetic oakmoss).
 - Label each blotter accordingly.
- Sensory Evaluation:
 - A panel of trained evaluators should assess the blotters at specific time intervals: immediately after dipping, after 30 minutes, 1 hour, 4 hours, and 24 hours.
 - Evaluators should rate the perceived intensity of the fragrance on a scale of 1 to 5 (1 = very weak, 5 = very strong).
 - Evaluators should provide descriptive terms for the odor profile at each time point, noting the prominence of top, middle, and base notes.
- Data Analysis:

- Compare the intensity ratings and olfactory descriptions of the control and test samples over time.
- Analyze the data to determine the impact of synthetic oakmoss on the fragrance's longevity, character, and the evolution of its different notes.



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Workflow for Sensory Evaluation

Protocol for Assessing the Fixative Effect of Synthetic Oakmoss

Objective: To quantify the improvement in fragrance longevity due to the addition of synthetic oakmoss.

Materials:

- A simple, volatile fragrance accord (e.g., a citrus top-note accord)
- Methyl 2,4-dihydroxy-3,6-dimethylbenzoate
- Ethanol (perfumer's grade)
- Perfume blotters
- Stopwatch
- Panel of at least three trained evaluators

Procedure:

- **Sample Preparation:**
 - Create a control fragrance by diluting the volatile accord to 20% in ethanol.
 - Create a test fragrance by adding 7% synthetic oakmoss to the volatile accord concentrate and then diluting the mixture to 20% in ethanol.
- **Application:**
 - Dip one blotter into the control and another into the test fragrance.
- **Evaluation:**
 - The panel evaluates the odor intensity of both blotters immediately after the alcohol has evaporated (approx. 1 minute).

- The panel re-evaluates the blotters every 30 minutes.
- The time at which the fragrance is no longer easily detectable is recorded for each blotter.
- Data Analysis:
 - Calculate the average time of scent detection for both the control and test blotters.
 - The difference in these times indicates the fixative effect of the synthetic oakmoss.

Logical Relationships in Fragrance Formulation

The structure of a fragrance is often depicted as an olfactory pyramid, consisting of top, middle (heart), and base notes. Synthetic oakmoss is a quintessential base note.



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The Role of Synthetic Oakmoss in the Olfactory Pyramid

Base notes, like synthetic oakmoss, have low volatility and high molecular weight.^[7] They emerge after the top and heart notes have evaporated, providing the lasting impression of the fragrance.^{[9][10]} Their primary functions are to add depth and to act as a fixative, slowing down the evaporation rate of the more volatile components.^[7]

Safety and Regulatory Information

- Methyl 2,4-dihydroxy-3,6-dimethylbenzoate is an approved fragrance ingredient for use in consumer products.^[11]
- As with all fragrance ingredients, it is essential to adhere to the guidelines and standards set by regulatory bodies such as the International Fragrance Association (IFRA) to ensure consumer safety.
- The Research Institute for Fragrance Materials (RIFM) provides safety assessments for fragrance ingredients. A safety assessment for the related compound, methyl 2,4-dihydroxy-m-toluate, is available and may be used for read-across purposes in some contexts.^[12]

Conclusion

While **methyl 2,4-dihydroxybenzoate** is not typically used as a fragrance ingredient, its dimethylated analog, methyl 2,4-dihydroxy-3,6-dimethylbenzoate, is a vital component in the perfumer's palette. Its characteristic oakmoss scent, excellent stability, and superior fixative properties make it an indispensable ingredient for creating long-lasting and complex fragrances across a wide range of product categories. The protocols and data presented here provide a framework for its effective application and evaluation in fragrance formulations.

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- To cite this document: BenchChem. [Application of Methyl 2,4-Dihydroxybenzoate and its Analogs in Fragrance Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044491#application-of-methyl-2-4-dihydroxybenzoate-in-fragrance-formulations>]

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